

Zoxamide: A Comparative Analysis Against Other Fungicides for Oomycete Control

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Compound of Interest

Compound Name: Zoxamide

Cat. No.: B129027

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Zoxamide, a benzamide fungicide, stands as a significant tool in the management of diseases caused by oomycetes, a group of destructive plant pathogens. This guide provides an objective comparison of **zoxamide**'s performance against other fungicidal alternatives, supported by experimental data. A key focus is placed on its comparison with other benzamides and fungicides with a similar mode of action.

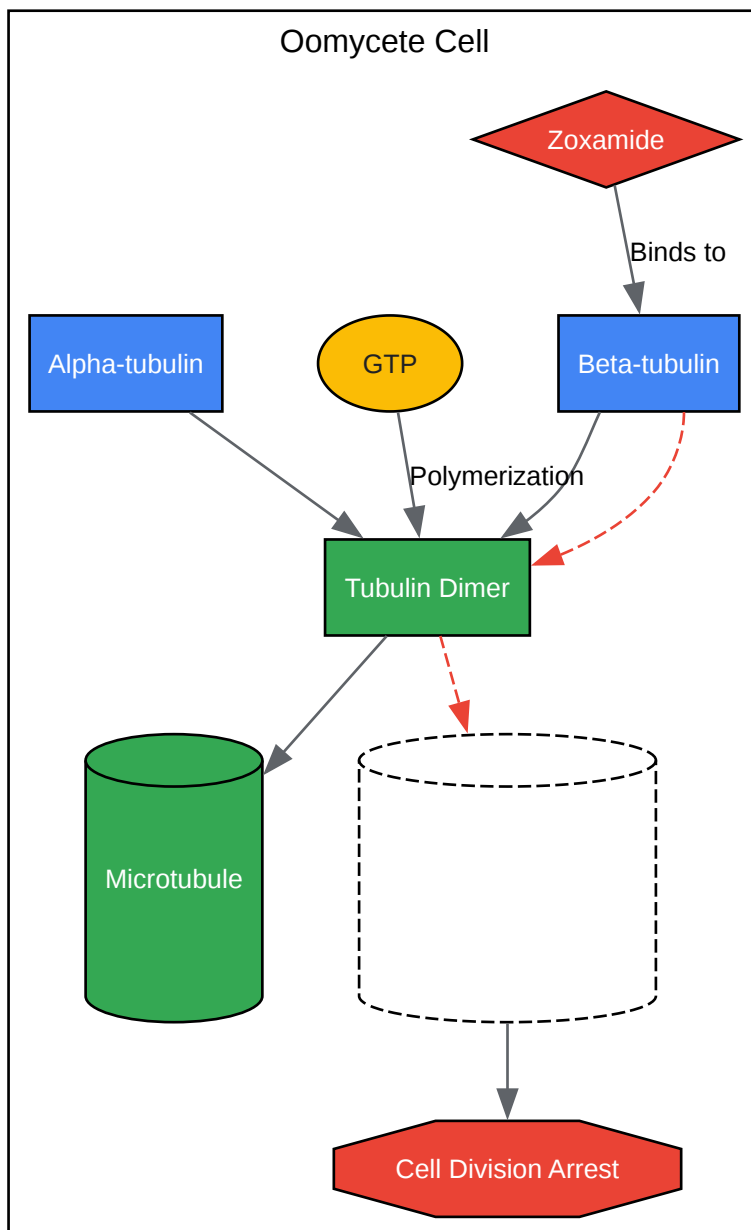
Zoxamide: A Unique Benzamide for Oomycete Control

Zoxamide is a member of the benzamide chemical class and is distinguished by its specific and high efficacy against oomycetes.^{[1][2]} Unlike other benzimidazole fungicides, which are largely ineffective against this class of pathogens, **zoxamide** is the only commercially available benzamide specifically for oomycete control.^[2] It is classified under FRAC (Fungicide Resistance Action Committee) Group 22, which also includes thiazole carboxamides like ethaboxam.^[3] Both **zoxamide** and ethaboxam share the same mode of action, targeting the β -tubulin protein, a critical component of the cytoskeleton.^{[1][4]}

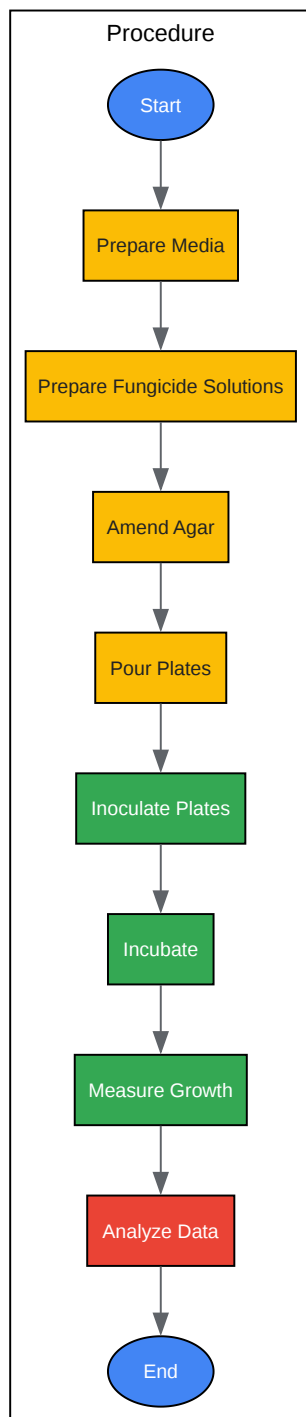
Mechanism of Action: Disruption of Microtubule Assembly

The fungicidal activity of **zoxamide** stems from its ability to inhibit the polymerization of β -tubulin.[1][4] This action disrupts the formation and function of microtubules, which are essential for various cellular processes in oomycetes, including nuclear division (mitosis) and maintenance of cell structure. The inhibition of microtubule assembly leads to a halt in the cell cycle and ultimately, the death of the pathogen.[5]

Mechanism of Action of Zoxamide



Experimental Workflow: Amended Agar Medium Assay

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